

Preparing NU6027 Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: NU6027

Cat. No.: B1683909

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Introduction

NU6027 is a potent, cell-permeable, ATP-competitive inhibitor of cyclin-dependent kinases (CDKs), particularly CDK1 and CDK2, and Ataxia Telangiectasia and Rad3-related (ATR) kinase.^{[1][2][3][4][5]} Its ability to induce cell cycle arrest and potentiate the effects of DNA-damaging agents makes it a valuable tool in cancer research and drug development.^{[4][6][7]} This document provides detailed protocols for the preparation, storage, and handling of **NU6027** stock solutions using dimethyl sulfoxide (DMSO) as a solvent.

Quantitative Data Summary

The following tables summarize the key quantitative data for **NU6027**.

Table 1: Chemical and Physical Properties of **NU6027**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₇ N ₅ O ₂	^{[1][2][4]}
Molecular Weight	251.28 g/mol	^{[2][3][4]}
Appearance	Purple to pale purple solid	^{[1][3]}
CAS Number	220036-08-8	^{[1][2][3]}

Table 2: Solubility of **NU6027**

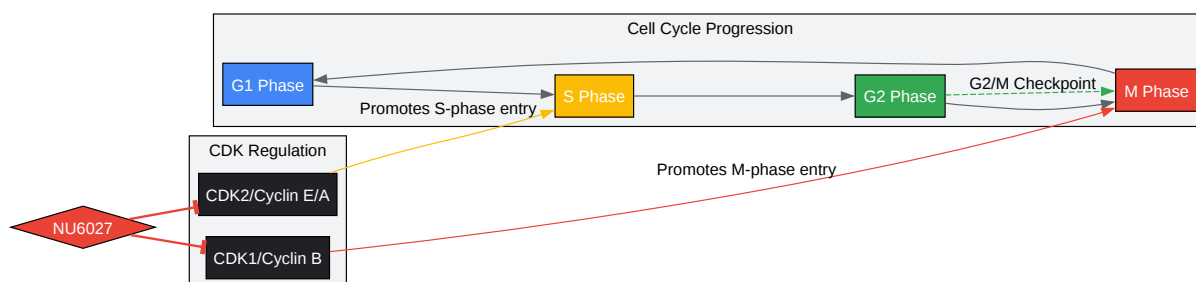
Solvent	Solubility	Notes	Reference
DMSO	5.5 - 50 mg/mL (21.89 - 198.98 mM)	Sonication or warming may be required.	[1] [2] [3] [8]
Ethanol	~3 mg/mL	Sonication is recommended.	[1] [2]
Water	Insoluble or slightly soluble	[1] [2]	
DMF	5 mg/mL	[8]	
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	[8]	

Table 3: Inhibitory Activity of **NU6027**

Target	Inhibition Constant (Ki) / IC ₅₀	Reference
CDK1	K _i = 2.5 μM	[1] [2] [3] [4] [5]
CDK2	K _i = 1.3 μM	[1] [2] [3] [4] [5]
ATR	IC ₅₀ = 6.7 μM (in MCF7 cells)	[4] [5] [8]
DNA-PK	K _i = 2.2 μM	[1] [2]

Signaling Pathway

NU6027 primarily targets the cell cycle regulation pathway by inhibiting CDKs. Cyclin-dependent kinases are crucial for the progression of the cell cycle.[\[9\]](#)[\[10\]](#)[\[11\]](#) By inhibiting CDK1 and CDK2, **NU6027** can lead to cell cycle arrest, typically at the G2/M phase, thereby preventing cell proliferation.[\[6\]](#)[\[7\]](#)



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NU6027 mechanism of action on the cell cycle.

Experimental Protocol: Preparing a 10 mM NU6027 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NU6027** in DMSO.

Materials:

- **NU6027** powder (CAS: 220036-08-8)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional)

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

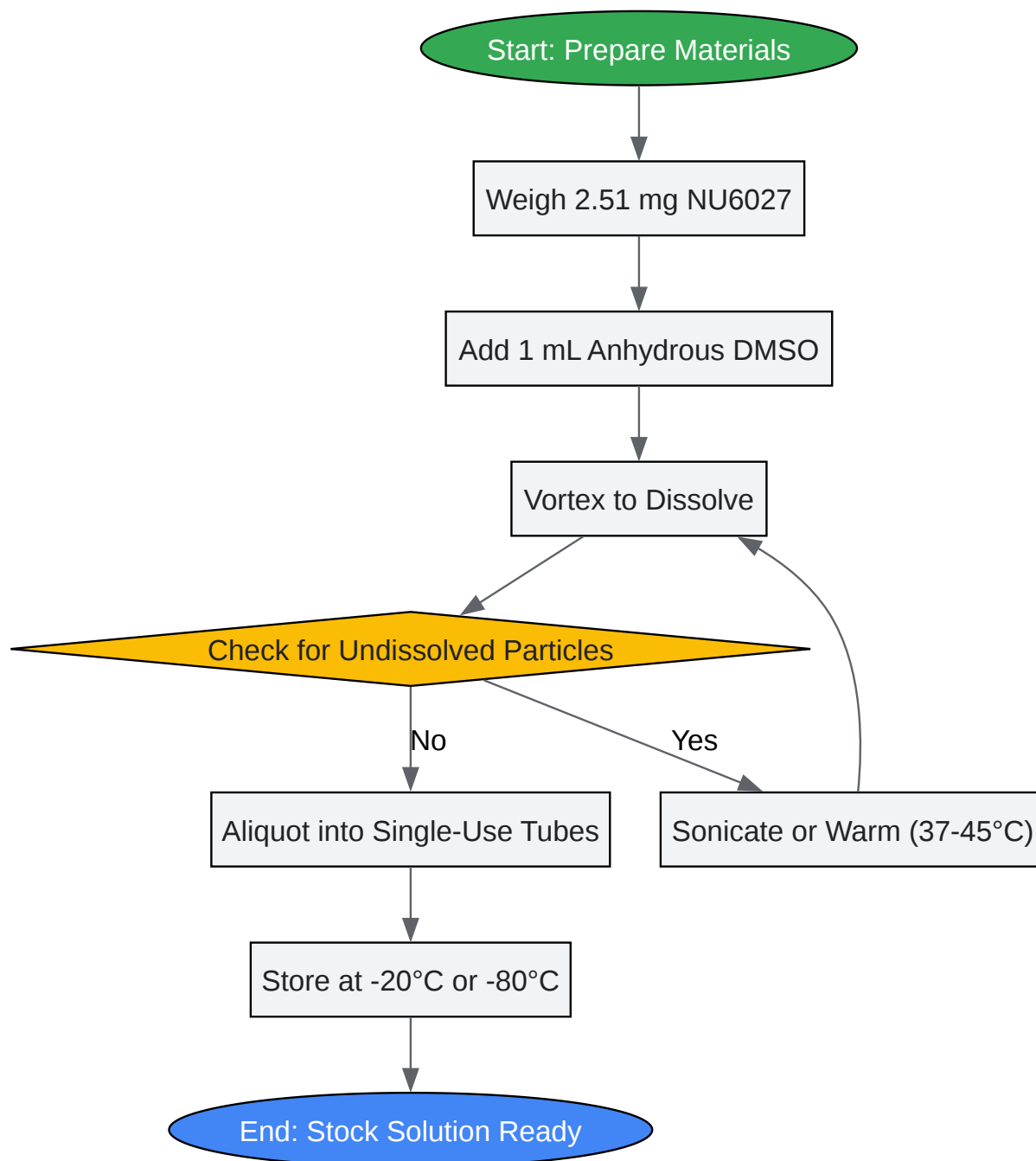
Procedure:

- Safety Precautions: Wear appropriate PPE. Handle **NU6027** powder in a chemical fume hood to avoid inhalation.
- Determine the required mass of **NU6027**:
 - The molecular weight of **NU6027** is 251.28 g/mol .
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution, the required mass is:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 251.28 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 2.51 \text{ mg}$
- Weighing **NU6027**:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out 2.51 mg of **NU6027** powder into the tube.
- Adding DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **NU6027** powder.
- Dissolving **NU6027**:
 - Cap the tube securely and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the tube for 5-10 minutes or warm the solution in a water bath at 37-45°C until the solid is completely dissolved.[1] It is important to use fresh, anhydrous DMSO as moisture can reduce solubility.[2]
- Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -20°C or -80°C for long-term storage.^{[1][2]} Stock solutions are stable for at least 6 months to a year when stored properly.^{[1][2][3]} For frequent use, a small aliquot can be stored at 4°C for up to a week.^[1]

Experimental Workflow

The following diagram illustrates the workflow for preparing the **NU6027** stock solution.



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Workflow for preparing **NU6027** stock solution.

Dilution of Stock Solution for Cell-Based Assays

For cell culture experiments, the DMSO concentration should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Example Dilution to 10 μ M Working Concentration:

- Thaw a frozen aliquot of the 10 mM **NU6027** stock solution at room temperature.
- Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of sterile cell culture medium. This results in a 10 μ M working solution.
- Alternatively, for a smaller volume, add 0.5 μ L of the 10 mM stock to 499.5 μ L of medium.
- Gently mix the working solution before adding it to the cell culture wells. To avoid precipitation, it is recommended to pre-warm both the stock solution and the culture medium to 37°C before dilution.[1]

Conclusion

This application note provides a comprehensive guide for the preparation and handling of **NU6027** stock solutions. Adherence to these protocols will ensure the accurate and effective use of this potent CDK and ATR inhibitor in research and development applications. Always refer to the specific product datasheet from your supplier for any lot-specific information.

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